Technical Guide: UV-Vis Absorption Profiling of N-Aryl Pyrazole-4-Carboxylates

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Compound of Interest

Compound Name:	*Ethyl 1-(4-chlorophenyl)-1H-pyrazole-4-carboxylate*
CAS No.:	*110821-33-5*
Cat. No.:	*B178246*

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Executive Summary & Application Scope

N-aryl pyrazole-4-carboxylates represent a privileged scaffold in medicinal chemistry, serving as core pharmacophores in COX-2 inhibitors (e.g., Celecoxib), agrochemicals, and optical materials. Their UV-Vis absorption profile is a critical physicochemical parameter used for:

- Purity Assessment: Identifying conjugation interruptions or synthetic impurities.
- Photostability Profiling: Determining susceptibility to UV-induced degradation.
- Electronic Characterization: Mapping the HOMO-LUMO gap modulation via N-aryl substitution.

This guide provides a comparative analysis of absorption maxima (

), detailing how structural modifications shift these values.[1] It is designed for researchers requiring precise optical data for characterization or assay development.

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Mechanistic Principles of Absorption

The UV-Vis spectrum of N-aryl pyrazole-4-carboxylates is dominated by

transitions. The position of

is governed by the extent of conjugation between the pyrazole core, the C4-ester group, and the N1-aryl substituent.

Electronic Coupling & Steric Twist

- The Chromophore: The pyrazole ring acts as a bridge. The N1 atom donates electron density (lone pair) into the ring, while the C4-carboxylate acts as an electron-withdrawing group (EWG), creating a "push-pull" system that lowers the HOMO-LUMO gap.
- N-Aryl Conjugation: Substituents on the N-aryl ring modulate this gap.
  - Bathochromic Shift (Red Shift): Strong EWGs (e.g.,

) in the para-position of the N-aryl ring extend the conjugation length, significantly shifting

    to longer wavelengths (>300 nm).
  - Hypsochromic Shift (Blue Shift): Steric hindrance (e.g., ortho-substitution) forces the N-aryl ring out of planarity with the pyrazole core, breaking conjugation and lowering

    .

Comparative Data: Absorption Maxima ( )

The following data summarizes the absorption characteristics of Ethyl 1-(substituted-phenyl)-1H-pyrazole-4-carboxylates.

Solvent Standard: Methanol (MeOH) or Ethanol (EtOH) are the standard solvents. Values in non-polar solvents (e.g., Hexane) may exhibit fine vibrational structure but are less common for this polar scaffold.

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N-Aryl Substituent (R)	Position	(nm)		Electronic Effect	Spectral Shift
-H (Unsubstituted)	N/A	250 - 255	~4.1	Baseline	Reference
-NO_2	para (4)	318	4.29	Strong EWG (+M)	Strong Bathochromic
-NO_2	meta (3)	250	3.88	EWG (-I only)	Negligible
-NO_2	ortho (2)	238, 300 (sh)	4.18	Steric Twist	Hypsochromic / Complex
-COOH	para (4)	270 - 275	~4.2	Moderate EWG	Moderate Bathochromic
-Br / -Cl	para (4)	260 - 265	~4.1	Weak EWG	Slight Bathochromic
-OCH_3	para (4)	255 - 260	~4.0	EDG	Slight Bathochromic
-CH_3	para (4)	252 - 256	~4.0	Weak EDG	Negligible

(Data synthesized from comparative literature analysis [1, 2, 3])

Visualizing Structure-Activity Relationships (SAR)

The diagram below illustrates the causal logic between substituent selection and spectral shift.

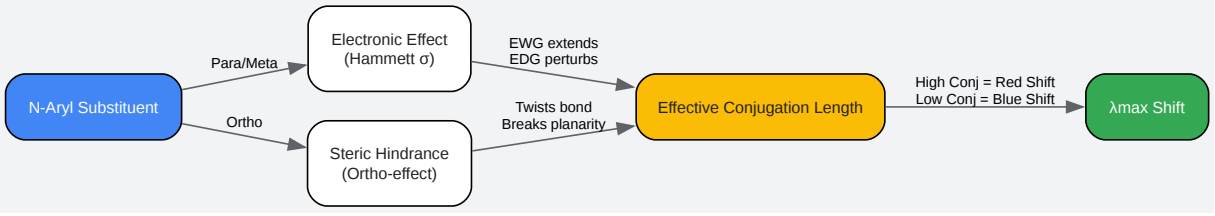

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Figure 1: Causal pathway of substituent effects on UV-Vis absorption maxima.

Validated Experimental Protocol

To ensure reproducible spectral data, the following self-validating workflow is recommended.

Sample Preparation Workflow

Objective: Eliminate concentration-dependent aggregation effects (Beer-Lambert Law deviation).

- Stock Solution: Dissolve 1.0 mg of the pyrazole derivative in 10 mL of HPLC-grade Methanol (Concentration

  M). Sonicate for 5 minutes to ensure complete dissolution.
- Working Solution: Dilute 100

  L of Stock into 9.9 mL of Methanol (Final Concentration

  M).
- Blank Preparation: Use pure solvent from the same bottle used for dilution.

Measurement Parameters

- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Shimadzu UV-1800 or Agilent Cary 60).
- Cuvette: Quartz (1 cm path length). Glass cuvettes absorb UV <300 nm and must be avoided.
- Scan Range: 200 nm to 500 nm.
- Scan Speed: Medium (approx. 200-400 nm/min) to resolve shoulders.

Synthesis & Purification Workflow (Pre-requisite)

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Spectral accuracy depends entirely on sample purity. Impurities like unreacted aryl hydrazines absorb strongly in the UV region.

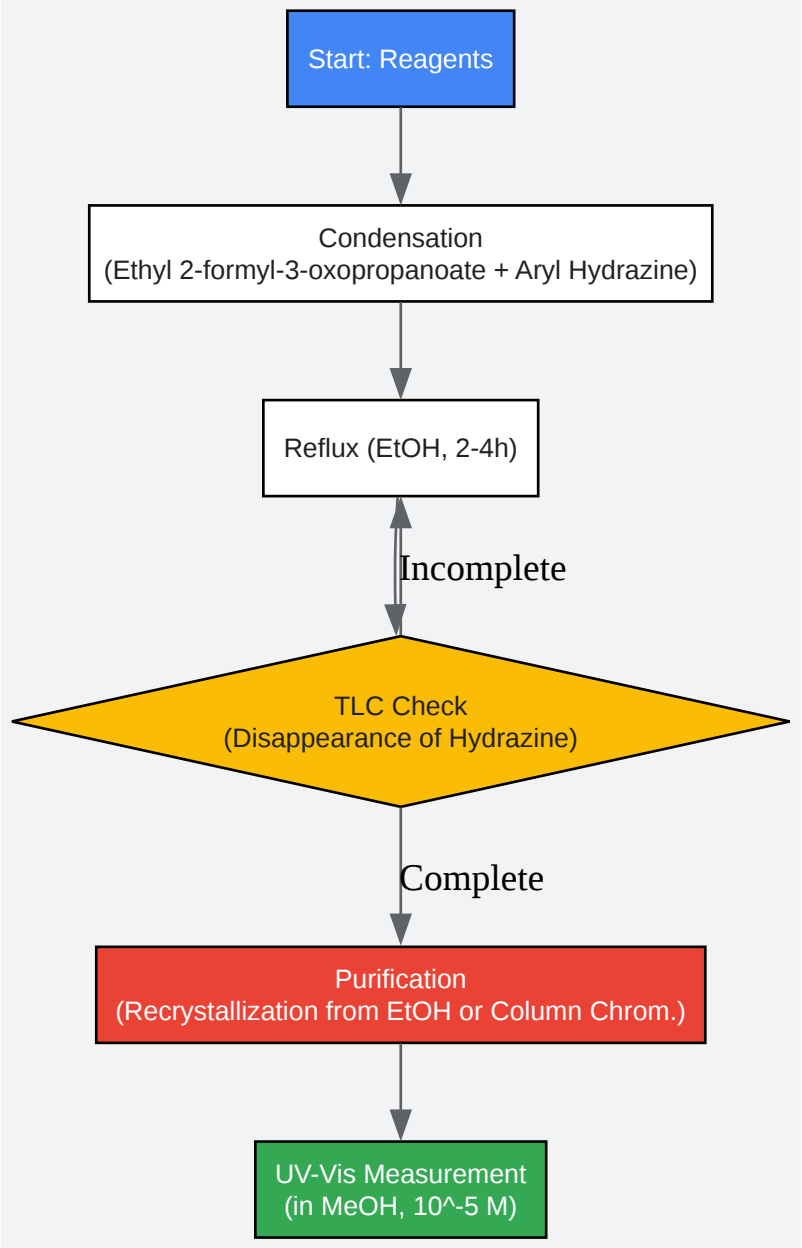

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Figure 2: Synthesis and purification workflow to ensure spectral integrity.

Critical Analysis & Troubleshooting

- The "Nitro" Anomaly: While most substituents cause minor shifts (

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5-10 nm), the introduction of a nitro group (

) causes a massive redshift (

+60 nm). This is due to the formation of a strong intramolecular charge transfer (ICT) state. If your spectrum for a nitro-derivative does not show a peak >300 nm, the nitro group may have been reduced or the synthesis failed.

- Solvent Cut-off: Ensure the solvent used does not absorb in the region of interest.
  - Methanol Cut-off: 205 nm (Safe).
  - Acetone Cut-off: 330 nm (Unsafe - will mask the pyrazole peak).
- pH Sensitivity: Pyrazoles can be protonated at N2. If the spectrum shifts upon standing, check the pH of the solvent. Acidic methanol can protonate the ring, causing a hypsochromic shift.

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